

An In-depth Technical Guide to Diphenylamine Sulfonic Acid and Its Salts

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diphenylamine Sulfonic Acid*

Cat. No.: *B093892*

[Get Quote](#)

For researchers, scientists, and professionals in drug development, a comprehensive understanding of chemical reagents is paramount. This guide provides a detailed overview of diphenylamine-4-sulfonic acid and its commonly used sodium and barium salts, focusing on their core properties and applications, particularly as a redox indicator.

Core Properties

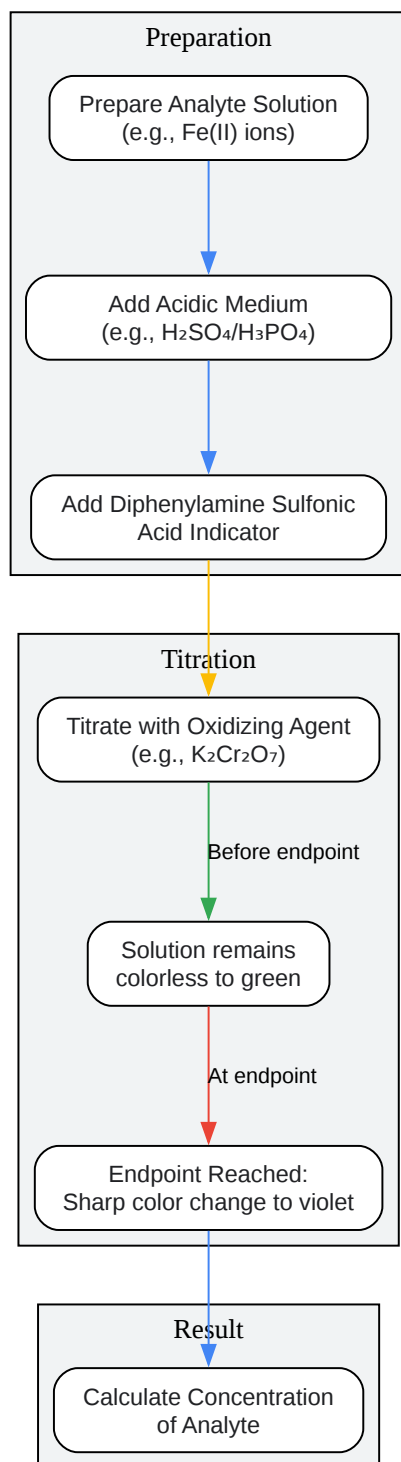
Diphenylamine-4-sulfonic acid and its salts are key reagents in analytical chemistry. Their utility primarily stems from their distinct color change upon oxidation, making them excellent redox indicators. A summary of their fundamental physicochemical properties is presented below.

Property	Diphenylamine-4-sulfonic acid	Diphenylamine-4-sulfonic acid Sodium Salt	Diphenylamine-4-sulfonic acid Barium Salt
CAS Number	101-57-5[1][2]	6152-67-6[3][4][5][6][7]	6211-24-1[8][9][10][11]
Molecular Formula	C ₁₂ H ₁₁ NO ₃ S[1][2]	C ₁₂ H ₁₀ NNaO ₃ S[3][4][5][7]	C ₂₄ H ₂₀ BaN ₂ O ₆ S ₂ [8][9][10]
Molecular Weight	249.29 g/mol [1][2]	271.27 g/mol [3][4][5][7]	633.88 g/mol [8][9][10]
Appearance	Not specified in search results	Off-white powder[3] to off-white to beige to light grey crystalline powder[6]	White to grey crystals, crystalline solid or powder[12]
Solubility in Water	Not specified in search results	820 g/L[4]	Moderately soluble[9], slightly soluble[12]
Melting Point	Not specified in search results	>300 °C[3] (decomposes at 200 °C[4])	>300 °C[10]

Application as a Redox Indicator

Diphenylamine sulfonic acid is widely employed as a redox indicator in various titrations, most notably in the determination of iron (II) with potassium dichromate. The indicator is colorless in its reduced form and undergoes a sharp, reversible color change to a violet or purple color at the equivalence point.

The logical workflow for utilizing **diphenylamine sulfonic acid** as a redox indicator in a typical titration is illustrated below.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. GSRS [gsrs.ncats.nih.gov]
- 2. CAS No. 101-57-5 DIPHENYLAMINE SULFONIC ACID - CAS Chemical [chemicalcas.com]
- 3. 4-Diphenylamine Sulfonic Acid Sodium Salt | CAS 6152-67-6 | Chemical-Suppliers [chemical-suppliers.eu]
- 4. Diphenylamine-4-sulfonic acid sodium salt redox indicator ACS 6152-67-6 [sigmaaldrich.com]
- 5. 二苯胺-4-磺酸钠 ACS reagent | Sigma-Aldrich [sigmaaldrich.com]
- 6. 423660500 [thermofisher.com]
- 7. Diphenylamine-4-sulfonic acid sodium salt | CymitQuimica [cymitquimica.com]
- 8. scbt.com [scbt.com]
- 9. chemwhat.com [chemwhat.com]
- 10. Diphenylamine-4-sulfonic acid barium salt redox indicator 6211-24-1 [sigmaaldrich.com]
- 11. merckmillipore.com [merckmillipore.com]
- 12. shop.chemsupply.com.au [shop.chemsupply.com.au]
- To cite this document: BenchChem. [An In-depth Technical Guide to Diphenylamine Sulfonic Acid and Its Salts]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b093892#diphenylamine-sulfonic-acid-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com